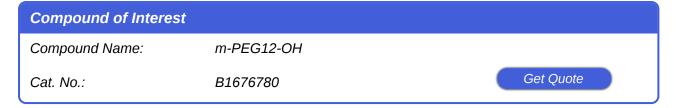


storage and handling conditions for m-PEG12-OH

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An In-depth Technical Guide to the Storage and Handling of m-PEG12-OH

For researchers, scientists, and drug development professionals, the integrity and stability of reagents are paramount to achieving reliable and reproducible results. This guide provides a comprehensive overview of the recommended storage and handling conditions for **m-PEG12-OH** (CAS No. 2050595-03-2), a commonly used PEG-based linker in the synthesis of PROTACs and antibody-drug conjugates (ADCs).[1][2] Adherence to these guidelines is crucial for maintaining the quality and performance of the molecule.

Chemical and Physical Properties

m-PEG12-OH is a dodecaethylene glycol monomethyl ether.[2] It possesses a hydrophilic polyethylene glycol (PEG) spacer, which enhances solubility in aqueous media.[3][4]

Molecular Formula: C₂₅H₅₂O₁₃[5][6] Molecular Weight: 560.67 g/mol [5][6] Appearance: Colorless to light yellow liquid[1] Density: Approximately 1.088 g/cm³

Recommended Storage Conditions

Proper storage is essential to prevent degradation and maintain the stability of **m-PEG12-OH**. The primary concerns for PEG products are sensitivity to temperature, light, and moisture.[7]

The following table summarizes the recommended storage conditions from various suppliers.



Storage Form	Temperature	Duration	Supplier Recommendations
Pure (Neat)	-20°C	Up to 3 years	Recommended for long-term storage.[2] Keep in a tightly sealed container, protected from light and moisture.[3]
4°C	Up to 2 years	Suitable for shorter- term storage.[6][8]	
In Solvent	-80°C	Up to 1 year	Use anhydrous, aprotic solvents. Aliquot to avoid repeated freeze-thaw cycles and purge with an inert gas (e.g., argon or nitrogen).[2]
-20°C	Up to 6 months	Suitable for working solutions. Minimize exposure to air and moisture.	

Key Storage Practices:

- Protection from Moisture: Before opening, always allow the vial to equilibrate to room temperature to prevent moisture condensation.[7][8]
- Protection from Light: Store vials protected from light, especially UV exposure.[7]
- Inert Atmosphere: For long-term storage of solutions, it is advisable to store under an inert gas like argon or nitrogen to prevent oxidative degradation.[8]

Handling and Safety Precautions







m-PEG12-OH is classified as a substance that causes skin irritation and serious eye irritation. [5] Therefore, appropriate safety measures must be taken during handling.

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses or goggles.[5]
- Skin Protection: Wear protective gloves and a lab coat.[5]
- Hand Hygiene: Wash hands thoroughly after handling the material.[5]

First Aid Measures:

- Eye Contact: Immediately flush eyes with plenty of water, removing any contact lenses. Seek prompt medical attention.[5]
- Skin Contact: Rinse the affected skin area thoroughly with water. Remove contaminated clothing and wash it before reuse.[5]
- Inhalation: Move to an area with fresh air. If breathing is difficult, seek medical attention.[5]

The logical workflow for receiving and handling **m-PEG12-OH** is illustrated in the diagram below.



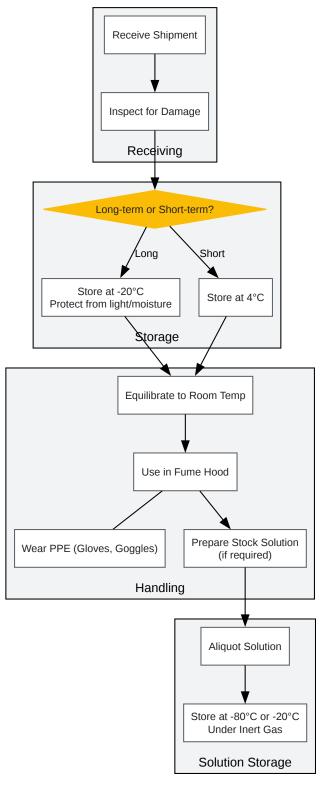


Figure 1: Workflow for Storage and Handling of m-PEG12-OH

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Figure 1: Workflow for Storage and Handling of **m-PEG12-OH**.



Stability Profile and Degradation Pathways

While specific quantitative stability data for **m-PEG12-OH** is not extensively published, the stability of PEG-containing molecules is well-understood. The primary degradation pathway for the polyethylene glycol backbone is oxidation.[9] This process can be initiated by heat, light, or the presence of transition metal ions and leads to chain scission, forming byproducts such as aldehydes and formic acid.[9][10]

Experimental Protocol for Stability Assessment

To ensure the integrity of **m-PEG12-OH** under specific experimental conditions, a stability assessment can be performed. The following protocol is a suggested approach based on general guidelines for chemical reagents.[11][9]

Objective: To evaluate the stability of m-PEG12-OH under various stress conditions.

Methodology:

- Sample Preparation:
 - Prepare a stock solution of m-PEG12-OH in a suitable anhydrous solvent (e.g., DMSO or DMF) at a known concentration (e.g., 10 mg/mL).[8]
 - Dispense aliquots of the stock solution into separate, appropriately labeled vials for each stress condition.
- Stress Conditions:
 - Acid Hydrolysis: Add 0.1 M HCl to a sample vial. Incubate at 60°C for 24 and 48 hours.[11]
 - Base Hydrolysis: Add 0.1 M NaOH to a sample vial. Incubate at room temperature for 24 and 48 hours.[11]
 - Oxidation: Add 3% H₂O₂ to a sample vial. Incubate at room temperature for 24 and 48 hours, protected from light.[11]
 - Photostability: Expose a sample to a calibrated light source according to ICH Q1B guidelines.







• Thermal Stress: Place a vial of the pure material in an oven at an elevated temperature (e.g., 60°C) for 24 and 48 hours.

Analysis:

- At each designated time point, withdraw a sample from each stress condition.
- Analyze the samples, along with an unstressed control sample, using a suitable analytical method such as High-Performance Liquid Chromatography (HPLC) or Mass Spectrometry (MS).
- Monitor for the appearance of new peaks (degradants) and a decrease in the peak area of the parent m-PEG12-OH.

The experimental workflow for this stability assessment is outlined in the diagram below.



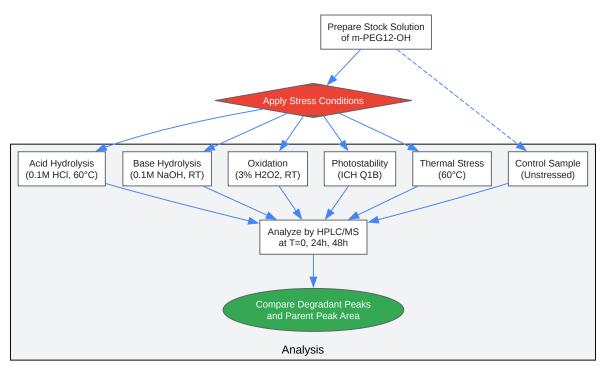


Figure 2: Experimental Workflow for Stability Assessment

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Figure 2: Experimental Workflow for Stability Assessment.

By adhering to the storage and handling conditions outlined in this guide, researchers can ensure the quality, stability, and reliable performance of **m-PEG12-OH** in their critical applications.

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